

Application Notes and Protocols for Preclinical Research with IT9302

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Compound of Interest

Compound Name: IT9302

Cat. No.: B1672684

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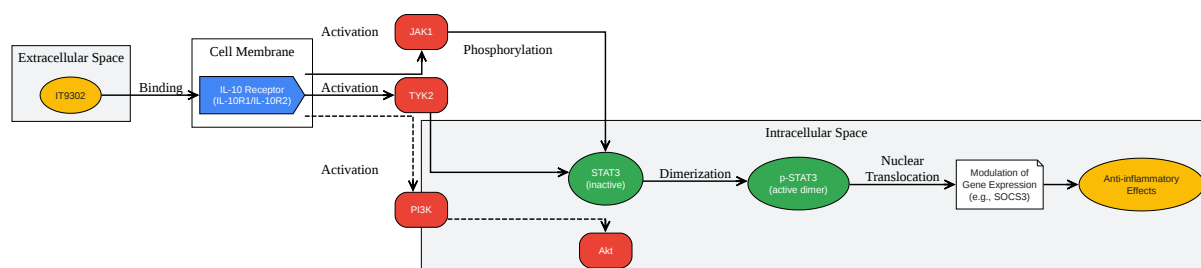
For Researchers, Scientists, and Drug Development Professionals

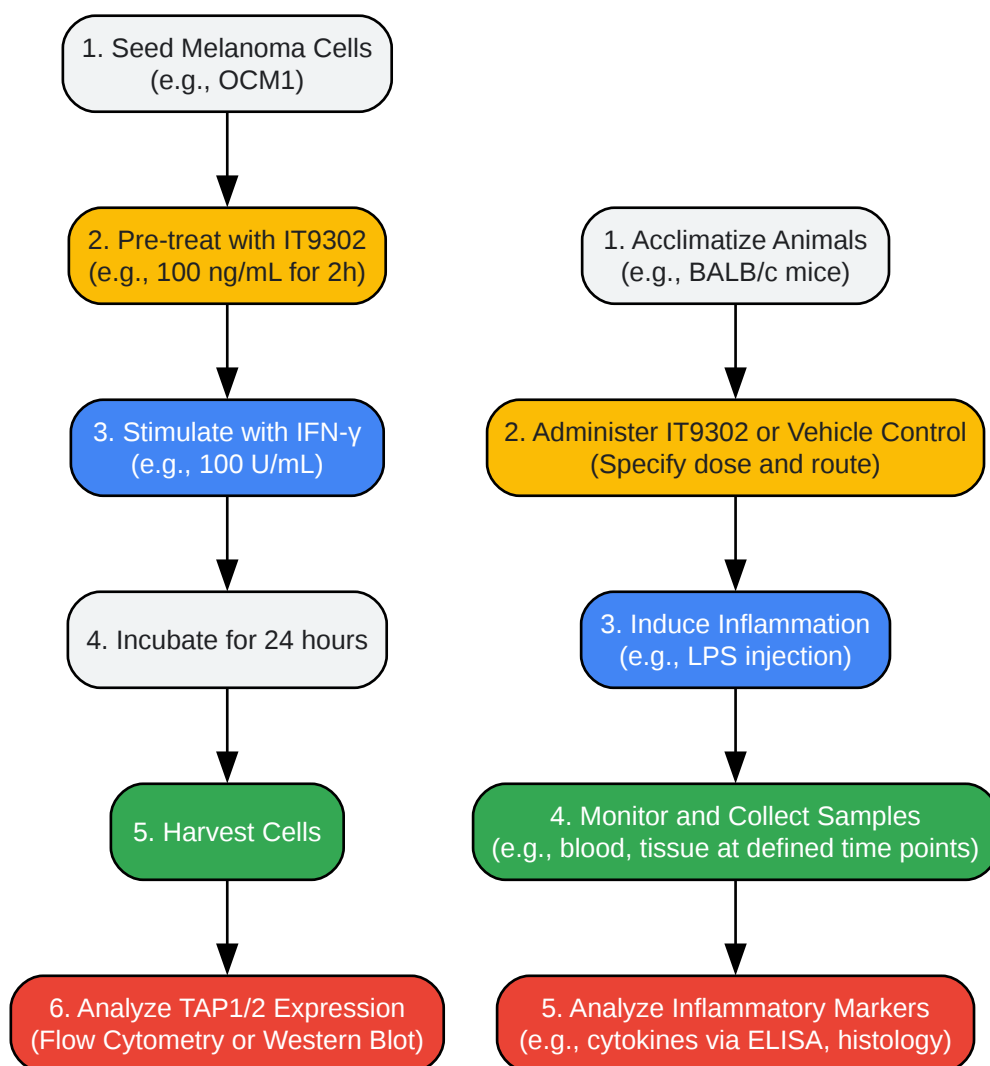
These application notes provide a comprehensive overview of the recommended dosages and experimental protocols for the preclinical use of **IT9302**, a synthetic peptide analogue of human interleukin-10 (IL-10). **IT9302** mimics the anti-inflammatory properties of IL-10 by activating downstream signaling pathways, making it a promising candidate for therapeutic development in inflammatory and autoimmune diseases.

Mechanism of Action

IT9302 exerts its anti-inflammatory effects by binding to the IL-10 receptor (IL-10R), initiating a signaling cascade that modulates immune responses. This pathway primarily involves the activation of the Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathway.

IT9302 Signaling Pathway





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